

Safe handling and disposal of 2-Chloro-5-nitrobenzophenone.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzophenone

Cat. No.: B105091

[Get Quote](#)

Technical Support Center: 2-Chloro-5-nitrobenzophenone

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Chloro-5-nitrobenzophenone**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Chloro-5-nitrobenzophenone** and what are its primary hazards?

2-Chloro-5-nitrobenzophenone (CAS No: 34052-37-4) is a chemical intermediate used in the manufacture of APIs.^[1] Its primary hazard is that it is an irritant, known to cause serious eye irritation.^[2] It may also cause skin and respiratory tract irritation.^[1]

Q2: What are the key chemical and physical properties of **2-Chloro-5-nitrobenzophenone**?

The key properties are summarized in the table below.

Property	Value
Molecular Formula	C13H8ClNO3[1][2][3]
Molecular Weight	261.66 g/mol [1][2]
Appearance	Pale yellow to orange or pale cream to cream to brown powder[3]
Melting Point	80.5 - 86.5 °C[3]
IUPAC Name	(2-chloro-5-nitrophenyl)(phenyl)methanone[2][3]

Q3: What personal protective equipment (PPE) is required when handling this compound?

To ensure personal safety, the following PPE should be worn:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4][5]
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH-approved respirator with a particle filter.[4][6]

Q4: What are the proper storage conditions for **2-Chloro-5-nitrobenzophenone**?

Store the compound in its original, tightly closed container in a dry, cool, and well-ventilated area.[6][7] Avoid contact with incompatible materials such as oxidizing agents.[4]

Troubleshooting Guides

Issue: Accidental Skin or Eye Contact

Solution:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention if irritation persists.[4][7]

- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[4] Remove contaminated clothing.[8] Seek medical attention if irritation occurs.[7]

Issue: Spill or Leak

Solution:

- Evacuate and Ventilate: Clear the area of all personnel and ensure adequate ventilation. Move upwind from the spill.[7]
- Containment: Prevent the spill from entering drains or waterways.[7]
- Cleanup: For minor spills, carefully sweep up the solid material, avoiding dust formation.[4] [6] For major spills, contain and absorb the spill with inert material like sand or vermiculite.[7]
- Disposal: Place the collected material into a suitable, labeled container for hazardous waste disposal.[4][7]

Experimental Protocols

Protocol 1: Safe Handling Procedure

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[6][7] Confirm that a safety shower and eyewash station are accessible.[6]
- Don PPE: Wear chemical-resistant gloves, safety goggles, and a lab coat.[6] If there is a risk of dust, use a respirator.
- Handling: Avoid direct contact with the substance.[1] Do not eat, drink, or smoke while handling.[7] Keep the container tightly sealed when not in use.[7]
- Post-Handling: Wash hands thoroughly with soap and water after handling.[7] Launder work clothes separately.[7]

Protocol 2: Waste Disposal Procedure

- Waste Identification: **2-Chloro-5-nitrobenzophenone** is considered hazardous waste and must be disposed of accordingly.[4][6]

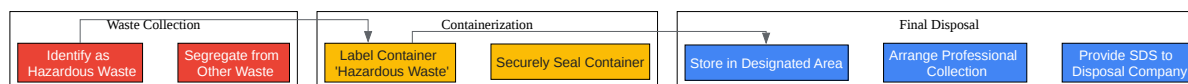
- Segregation: Do not mix with other waste streams.[6] Keep the chemical in its original or a compatible, properly labeled container.[6]
- Containerization: Ensure the waste container is clearly labeled as "Hazardous Waste" and includes the chemical name.[9] The container must be securely sealed.[6]
- Collection: Arrange for collection by a licensed hazardous waste disposal company.[6] Provide the company with the Safety Data Sheet (SDS).[6]

Visual Guides



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Chloro-5-nitrobenzophenone**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **2-Chloro-5-nitrobenzophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sdichem.com [sdichem.com]
- 2. 2-Chloro-5-nitrobenzophenone | C₁₃H₈ClNO₃ | CID 118591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. H35800.14 [thermofisher.com]
- 4. fishersci.com [fishersci.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. benchchem.com [benchchem.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. fishersci.com [fishersci.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safe handling and disposal of 2-Chloro-5-nitrobenzophenone.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105091#safe-handling-and-disposal-of-2-chloro-5-nitrobenzophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com